

Rhodinyl Propionate: Metabolic Disposition & Bioactive Mechanisms

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Compound of Interest

Compound Name: *Rhodinyl propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Technical Guide for Drug Development & Toxicology[1]

Executive Summary

Rhodinyl Propionate is a lipophilic ester widely utilized in the fragrance and flavor industries. In biological systems, it functions primarily as a pro-moiety, relying on enzymatic bioactivation to exert its effects.[2] Unlike direct receptor-binding ligands (e.g., GPCR agonists), its "mechanism of action" is defined by its metabolic hydrolysis and the subsequent pharmacodynamics of its two active metabolites: Rhodinol (a monoterpene alcohol with antimicrobial and anti-inflammatory properties) and Propionic Acid (a short-chain fatty acid involved in mitochondrial metabolism and epigenetic regulation).[2]

This guide analyzes the compound's journey from membrane partitioning to mitochondrial integration, providing researchers with the protocols necessary to validate its stability, cleavage kinetics, and safety profile.

Physicochemical Interface & Membrane Partitioning

The biological activity of **rhodinyI propionate** begins with its interaction with cellular membranes. As a terpene ester, it possesses high lipophilicity, allowing it to act as a permeation enhancer or a depot for sustained release of rhodinol.

- Lipophilicity (LogP): ~4.33[1][2]
- Molecular Weight: 212.33 g/mol [1][2]
- Mechanism: The propionate esterification masks the polar hydroxyl group of rhodinol, significantly increasing membrane permeability compared to the parent alcohol. This allows the molecule to partition rapidly into the stratum corneum (in topical applications) or lipid bilayers, where it serves as a substrate for tissue-resident esterases.[2]

The Core Mechanism: Enzymatic Bioactivation

The rate-limiting step in the biological activity of **rhodinyI propionate** is hydrolysis.[2] This process is mediated by Carboxylesterases (CES), primarily located in the liver (microsomes), skin, and intestinal mucosa.[2]

The Hydrolysis Pathway

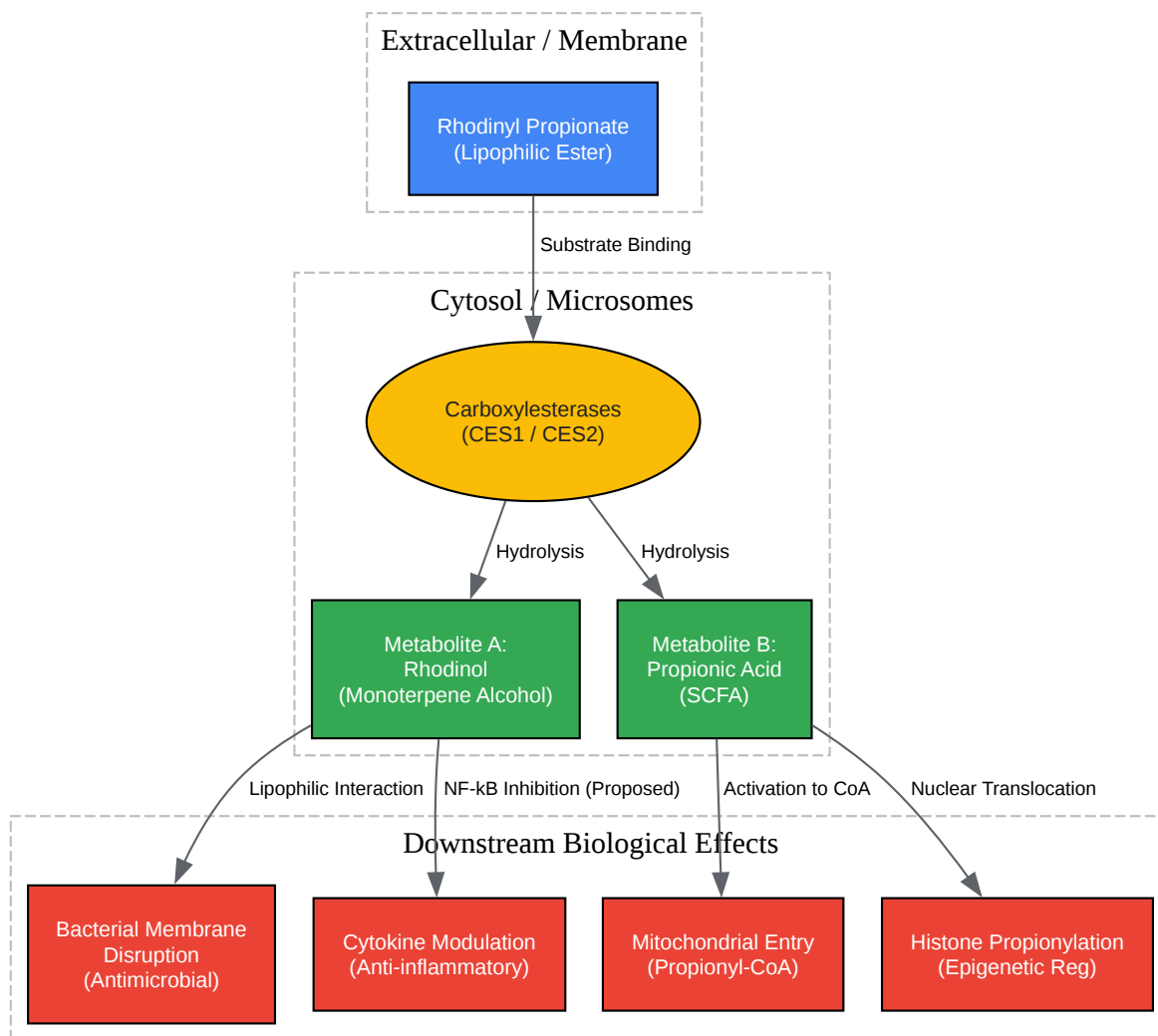
Upon entry into a metabolically active environment (e.g., hepatocytes or keratinocytes), **rhodinyI propionate** undergoes nucleophilic attack by the serine residue in the catalytic triad of CES enzymes.

Reaction:

[1][2]

Visualization: Metabolic & Signaling Pathway

The following diagram illustrates the cleavage of **rhodinyI propionate** and the divergent pathways of its metabolites.



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Figure 1: Biotransformation pathway of **Rhodiny Propionate** showing enzymatic hydrolysis and divergent pharmacodynamic effects of metabolites.[1][2]

Pharmacodynamics of Metabolites[3][4]

Metabolite A: Rhodinol (The Bioactive Effector)

Rhodinol (a mixture of citronellol isomers) drives the pharmacological potential of the compound.

- **Antimicrobial Action:** Rhodinol disrupts the lipid fraction of bacterial plasma membranes, increasing permeability and causing leakage of intracellular ions (K⁺) and ATP. This makes it effective against Gram-positive bacteria (e.g., *Staphylococcus aureus*).^[2]
- **Anti-Inflammatory Potential:** Terpene alcohols have been shown to inhibit the NF-κB signaling pathway, reducing the expression of pro-inflammatory cytokines like TNF-α and IL-6.^{[1][2]}

Metabolite B: Propionic Acid (The Metabolic Integrator)

- **Mitochondrial Flux:** Propionate is activated to Propionyl-CoA, which enters the Krebs cycle via conversion to Methylmalonyl-CoA and subsequently Succinyl-CoA.^{[1][2]}
- **Epigenetic Modulation:** Recent studies indicate that intracellular propionate can act as a histone deacetylase (HDAC) inhibitor or directly propionylate histone lysine residues (e.g., H3K14pr), potentially altering gene expression profiles related to metabolic stress.^[2]

Experimental Protocols for Validation

To validate the mechanism and stability of **rhodiny propionate** in a drug development context, the following assays are required.

Protocol 1: In Vitro Metabolic Stability (Liver S9 Fraction)

Objective: Determine the intrinsic clearance (

) and half-life (

) of the ester hydrolysis.^[2]

Reagents:

- Pooled Human Liver S9 Fraction (20 mg/mL protein).^[2]

- NADPH Regenerating System (cofactor, optional if focusing only on esterases, but recommended for Phase I oxidative checks).[2]
- Test Compound: **Rhodinyl Propionate** (1 μ M final conc).[2]
- Internal Standard: Diphenhydramine or similar.[2]

Workflow:

- Pre-incubation: Thaw S9 fraction and dilute to 0.5 mg/mL in Phosphate Buffered Saline (PBS, pH 7.4). Pre-incubate at 37°C for 5 mins.
- Initiation: Add **Rhodinyl Propionate** (from 10 mM DMSO stock) to initiate reaction.
- Sampling: At time points

min, remove 50 μ L aliquots.
- Quenching: Immediately add 200 μ L ice-cold Acetonitrile (containing Internal Standard) to stop enzymatic activity.
- Analysis: Centrifuge (4000g, 20 min) and analyze supernatant via LC-MS/MS. Monitor parent depletion and Rhodinol formation.

Data Output Table:

Parameter	Formula	Interpretation
Elimination Rate Constant ()		Rate of ester hydrolysis.[1][2]
Half-life ()		Stability duration in tissue.[1][2]
Intrinsic Clearance ()		Efficiency of bioactivation.[1]

Protocol 2: Antimicrobial Time-Kill Assay (Mechanistic Confirmation)

Objective: Confirm that activity is driven by membrane disruption (characteristic of Rhodinol) rather than receptor binding.^{[1][2]}

Workflow:

- Culture: Grow *S. aureus* to log phase (CFU/mL).
- Treatment: Expose bacteria to:
 - Group A: **Rhodinyl Propionate** (Prodrug).
 - Group B: Rhodinol (Active Metabolite).
 - Group C: Control (Vehicle).
- Sampling: Plate aliquots at 0, 2, 4, and 24 hours.
- Logic: If Group A shows a lag phase compared to Group B, it confirms the requirement for hydrolysis (bioactivation). If Group A is inactive in esterase-deficient media, the MoA is confirmed as metabolite-driven.^{[1][2]}

Safety & Toxicology (AOP)

In a regulatory context (e.g., RIFM/IFRA), the mechanism of toxicity is linked to the Skin Sensitization Adverse Outcome Pathway (AOP).

- Molecular Initiating Event: **Rhodinyl propionate** itself is a weak sensitizer. However, autoxidation of the terpene moiety (rhodinol) can form hydroperoxides.
- Haptenization: These hydroperoxides can react with skin proteins (keratin) to form immunogenic complexes.
- Key Event: Activation of dendritic cells and migration to lymph nodes.

- Risk Mitigation: Formulations must include antioxidants (e.g., BHT, Tocopherol) to prevent the formation of sensitizing oxidation products.

References

- Park, K. C., et al. (2023).[2][3] Disrupted propionate metabolism evokes transcriptional changes in the heart by increasing histone acetylation and propionylation.[4][3] Nature Cardiovascular Research.[2][3] [Link\[1\]\[2\]\[3\]](#)
- FooDB. (2015). Compound Summary: **Rhodinyl propionate** (FDB016189).[2] FoodB.ca.[2] [Link\[1\]\[2\]](#)
- Trombetta, D., et al. (2005).[2][5] Mechanisms of Antibacterial Action of Three Monoterpenes. Antimicrobial Agents and Chemotherapy. [Link\[1\]\[2\]\[5\]](#)
- ResearchGate. (2025). The Effect of the Addition of Fragrant Citronella Oil and Rhodinol to the handsanitizer on the Antibacterial Power. ResearchGate. [Link](#)
- The Good Scents Company. (2023). **Rhodinyl Propionate** Safety and Organoleptic Data. The Good Scents Company. [Link](#)

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Sources

- 1. Showing Compound Rhodinyl propionate (FDB016189) - FooDB [foodb.ca]
- 2. Rhodinol - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Disrupted propionate metabolism evokes transcriptional changes in the heart by increasing histone acetylation and propionylation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Antibiofilm activity of the essential oil of citronella (Cymbopogon nardus) and its major component, geraniol, on the bacterial biofilms of Staphylococcus aureus - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

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